

Comparative Guide: GC-MS Fragmentation Patterns of 7-Methyl-Octahydro-1H-Indole

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Compound of Interest

Compound Name: 7-methyl-octahydro-1H-indole

Cat. No.: B13196967

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Executive Summary & Application Context

7-methyl-octahydro-1H-indole (7-Me-OHI) is a bicyclic secondary amine consisting of a fused pyrrolidine and cyclohexane ring system. It is primarily encountered in drug development as a decarboxylated impurity or intermediate in the synthesis of Trandolapril (specifically from the key intermediate (2S,3aR,7aS)-octahydro-1H-indole-2-carboxylic acid).

Accurate identification of 7-Me-OHI is critical for:

- **Impurity Profiling:** Distinguishing it from its regioisomers (e.g., 2-methyl or 5-methyl variants) which may arise from non-stereoselective hydrogenation steps.
- **Structural Elucidation:** Confirming the integrity of the bicyclic core during scale-up.

This guide compares the fragmentation behavior of 7-Me-OHI against its parent compound (Octahydro-1H-indole) and isomeric Indolizidines, providing a robust framework for identification.

Mechanistic Fragmentation Analysis

The mass spectrum of 7-Me-OHI (MW 139) is dominated by mechanisms characteristic of saturated bicyclic amines:

-cleavage and ring opening followed by hydrogen rearrangement.

Predicted Fragmentation Pathway

Unlike aromatic indoles, the saturated octahydroindole system does not exhibit a stable molecular ion (

). The fragmentation is driven by the ionization of the nitrogen lone pair, triggering cleavage at the bridgehead carbons.

Key Diagnostic Ions:

- m/z 139 (): Typically weak intensity due to rapid fragmentation.
- m/z 124 (): Loss of the methyl group. Diagnostic for the presence of the alkyl substituent.^{[1][2][3]}
- m/z 96/97 (): Characteristic hydroindole core fragment formed by ring cleavage and loss of the propyl/butyl radical from the cyclohexane ring.
- m/z 82/83: Pyrrolidine ring fragments.

Fragmentation Mechanism Diagram (Graphviz)

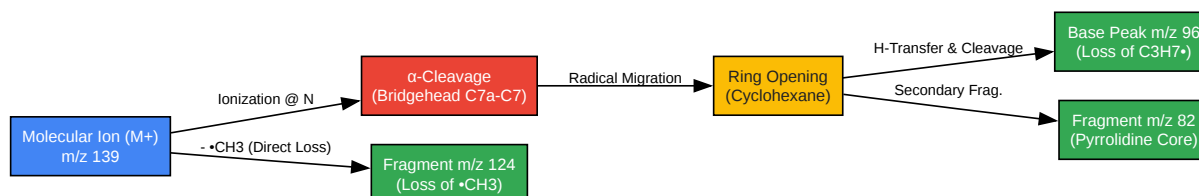


Figure 1: Proposed EI-MS Fragmentation Pathway for 7-methyl-octahydro-1H-indole.

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Comparative Performance Data

To validate the identity of 7-Me-OHI, it must be compared against its parent scaffold and common isomers. The table below highlights the distinguishing spectral features.

Table 1: Spectral Comparison of Hydroindole Analogs

| Feature | 7-Methyl-Octahydro-1H-Indole | Octahydro-1H-Indole (Parent) | Indolizidine (Isomer) |
|------------------------|--|--|---|
| Molecular Weight | 139 | 125 | 125 |
| Molecular Ion () | m/z 139 (Weak) | m/z 125 (Weak) | m/z 125 (Moderate) |
| Base Peak | m/z 96 (Substituted Core) | m/z 82/83 (Unsubstituted Core) | m/z 96/97 |
| Diagnostic Loss | M-15 (Methyl) m/z 124 | M-29 (Ethyl) m/z 96 | M-1 (H) m/z 124 |
| Retention Index (DB-5) | ~1150 - 1200 | ~1050 - 1100 | ~1000 - 1050 |
| Key Distinction | Presence of m/z 124 confirms methyl substitution.[4] | Absence of m/z 124; Base peak shift to lower mass. | Bridgehead nitrogen (no NH); distinct fragmentation pattern (M-1 dominant). |

Analysis:

- vs. Parent: The shift of the molecular ion by +14 Da (125 139) and the appearance of the M-15 peak (124) are the primary confirmations of methylation.
- vs. Indolizidine: Indolizidines (fused 5/6 rings with Nitrogen at the bridgehead) lack the N-H group. Derivatization (e.g., with TFAA) will shift the mass of 7-Me-OHI (secondary amine) but

not Indolizidine (tertiary amine), providing a definitive chemical test.

Experimental Protocols

This protocol is designed to be self-validating. The inclusion of a derivatization step acts as a chemical probe to distinguish the secondary amine (7-Me-OHI) from tertiary amine isomers.

Sample Preparation Workflow

- Extraction: Dissolve 1 mg of sample (crude intermediate or isolated impurity) in 1 mL of HPLC-grade Dichloromethane (DCM).
- Derivatization (Validation Step):
 - Aliquot 100 μ L of the sample into a GC vial.
 - Add 50 μ L of Trifluoroacetic Anhydride (TFAA).
 - Incubate at 60°C for 30 minutes.
 - Evaporate to dryness under Nitrogen stream and reconstitute in 100 μ L Ethyl Acetate.
 - Result: 7-Me-OHI will form a TFA-derivative (molecular weight becomes $139 + 97 - 1 = 235$), confirming the secondary amine structure.

GC-MS Instrument Parameters

| Parameter | Setting | Rationale |
|--------------|---|---|
| Column | DB-5ms or HP-5ms (30m x 0.25mm x 0.25m) | Standard non-polar phase separates diastereomers (cis/trans) effectively. |
| Carrier Gas | Helium @ 1.0 mL/min (Constant Flow) | Optimal linear velocity for resolution. |
| Inlet Temp | 250°C | Ensures rapid volatilization without thermal degradation. |
| Injection | 1 L, Split 10:1 | Prevents column overload; splitless for trace impurities. |
| Oven Program | 60°C (1 min) 10°C/min 280°C (5 min) | Slow ramp separates the cis- and trans-fused isomers of 7-Me-OHI. |
| Ion Source | EI, 70 eV, 230°C | Standard ionization energy for library comparison. |
| Scan Range | m/z 40 - 300 | Covers molecular ion and derivatized fragments. |

References

- Trandolapril Synthesis & Intermediates
 - Title: A Study on the Stereochemical Purity of Trandolapril and Octahydro-1H-indole-2-carboxylic Acid by HPLC Method.
 - Source: Acta Poloniae Pharmaceutica - Drug Research.
 - URL:[[Link](#)]
- General Fragmentation of Hydroindoles
 - Title: Mass Spectrometry of Heterocyclic Compounds (Indole and Hydroindole deriv

- Source: NIST Chemistry WebBook, SRD 69.
- URL:[[Link](#)]
- Isomer Distinction (Cis/Trans): Title: Comparative Reactivity of Cis- and Trans-Octahydroisindole: A Guide for Researchers. Source: BenchChem.
- Derivatization Techniques: Title: Chemical Derivatization for Gas Chromatography/Mass Spectrometry. Source: Sigma-Aldrich (Merck).

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Sources

- [1. chemguide.co.uk](https://chemguide.co.uk) [chemguide.co.uk]
- [2. longdom.org](https://longdom.org) [longdom.org]
- [3. chemguide.co.uk](https://chemguide.co.uk) [chemguide.co.uk]
- [4. mzCloud – Trandolapril](https://mzcloud.org) [mzcloud.org]
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